

Dinitroglycoluril (DNGU) Proper Disposal Procedures

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Dinitroglycoluril

CAS No.: 55510-04-8

Cat. No.: B187610

[Get Quote](#)

Executive Summary: The Hazard Profile

Dinitroglycoluril (DNGU) (CAS: 55510-04-8) is a secondary high explosive and a precursor to TNAZ (1,3,3-trinitroazetidine) and Tetranitroglycoluril (TNGU).^{[1][2]} Unlike standard laboratory reagents, DNGU possesses a Division 1.1 mass explosion hazard profile when dry.^{[1][2]}

Critical Warning: DNGU is chemically stable at room temperature but exhibits shock and friction sensitivity.^{[1][2]} Inappropriate disposal attempts (e.g., dry scraping, rapid heating, or mixing with incompatible solvents like acetone in basic conditions) can result in detonation.^{[1][2]}

The Directive: This guide prioritizes Chemical Desensitization followed by Professional Incineration. In-lab chemical destruction (Alkaline Hydrolysis) is provided as a secondary protocol for stabilizing trace residues or small quantities (<5g) where immediate off-site removal is logistically impossible.^{[1][2]}

Part 1: Chemical Profile & Hazard Assessment^[1]

The following data dictates the handling protocols described in this guide.

Property	Value/Characteristic	Operational Implication
Molecular Formula	C ₄ H ₄ N ₆ O ₆	High nitrogen content; energetic decomposition.[1][2]
Solubility	DMSO, DMF (Good); Water (Insoluble)	Crucial: Aqueous neutralization fails without a co-solvent.[1][2]
Stability	Stable < 200°C; Decomposes > 240°C	Do not autoclave.[1][2] Do not heat to dry.[1][2]
Reactivity	Oxidizer; Reacts with strong reducers	Keep away from metal powders (Al, Mg) and hydrides.[1][2]
RCRA Code	D003 (Reactivity)	Must be declared as "Reactive Waste" for manifest.[1][2]
Impact Sensitivity	Moderate (Less than RDX, higher than TNT)	Never handle dry powder with metal spatulas.[1][2]

Part 2: Pre-Disposal Stabilization (The "Wet Method") [2]

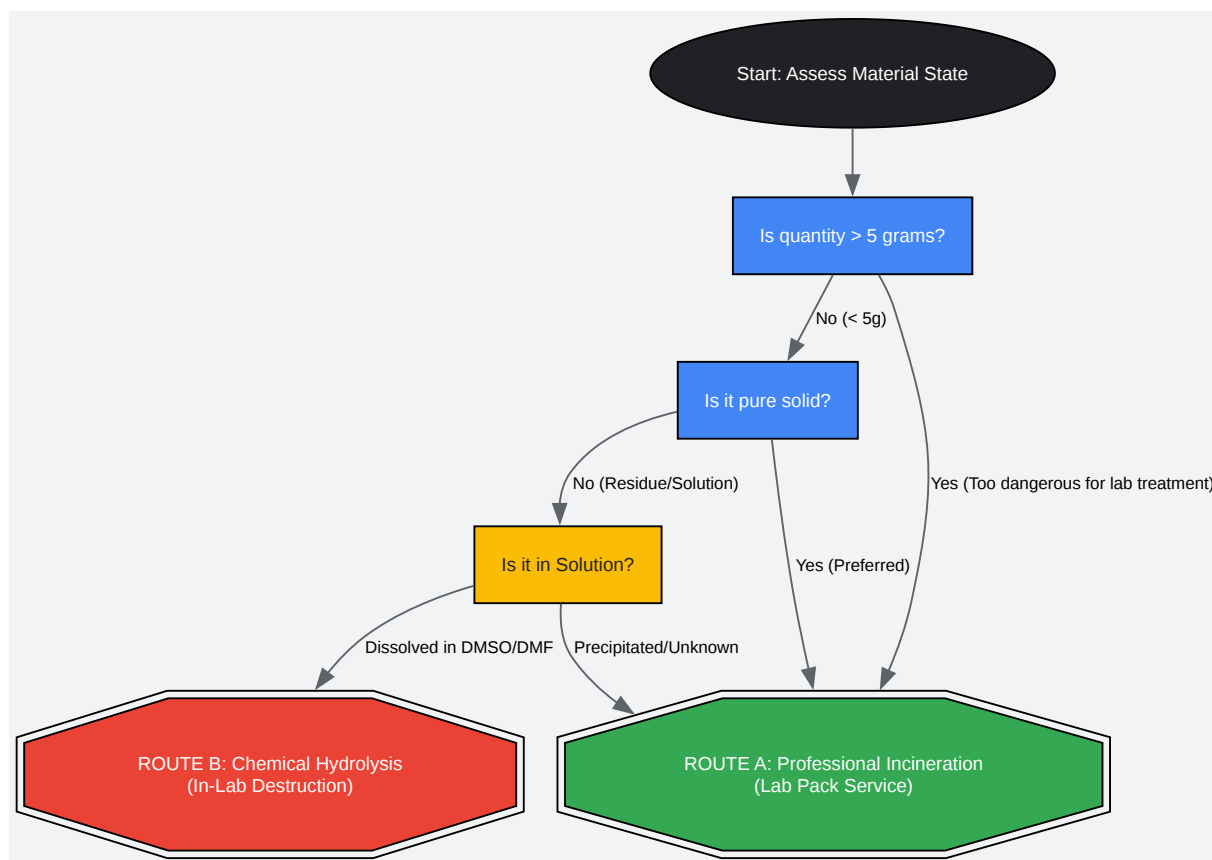
Before any disposal method is attempted, the material must be desensitized. Dry DNGU is an immediate explosion hazard.[1][2]

Protocol:

- Wetting: Immediately wet any solid DNGU with a mixture of Water (70%) and Ethanol (30%). [1][2] The ethanol reduces surface tension, ensuring the hydrophobic crystals are fully coated.
- Container: Store wetted material in a conductive plastic (antistatic) or borosilicate glass container.[1][2] Avoid standard polyethylene if dry friction is a risk.[1][2]
- Labeling: Label clearly: "DANGER: WETTED EXPLOSIVE - **DINITROGLYCOURIL** - DO NOT DRY."

Part 3: Disposal Decision Matrix

Use the following logic flow to determine the correct disposal route for your specific situation.



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for DNGU disposal. Note that professional incineration is always the preferred route for bulk quantities.

Part 4: Route A - Professional Waste Management (Preferred)[1][2]

This method transfers liability to a licensed hazardous waste facility (TSDF).[1][2] It is the only compliant method for bulk quantities.[2]

- Preparation: Ensure material is wetted (at least 20% by weight water/ethanol).[1][2]
- Packaging: Place the primary container into a secondary containment bag.
- Lab Packing: Place in a UN-rated drum (steel or poly) filled with vermiculite.
- Manifesting:
 - Chemical Name: 1,4-Dinitroglycoluril (Wetted).[1][2]
 - Hazards: Explosive (1.1D), Flammable Solid.[1][2]
 - Codes: D003 (Reactive).
- Vendor Notification: You must explicitly inform the waste vendor of the explosive nature. Standard "lab pack" chemists may not recognize "DNGU" immediately.[1][2]

Part 5: Route B - Chemical Hydrolysis (In-Lab Destruction)[1][2]

Scope: Use this ONLY for trace residues (glassware cleaning) or small quantities (<5g) where off-site disposal is impossible. Mechanism: Alkaline hydrolysis removes the nitro groups, decomposing the energetic backbone into inert glycoluril and nitrate salts.

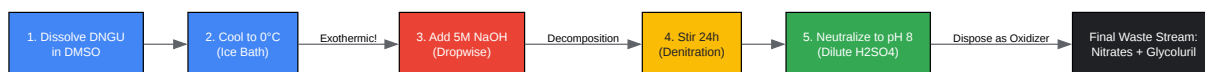
Reagents Required[2][3][4]

- Solvent: Dimethyl Sulfoxide (DMSO) - Required to dissolve DNGU.[1][2]
- Base: 5M Sodium Hydroxide (NaOH) or Potassium Hydroxide (KOH).[1][2]
- Cooling: Ice-water bath.[1][2]

Step-by-Step Protocol

- Dissolution (The Rate Limiting Step):
 - Dissolve the DNGU residue in DMSO.[2]
 - Note: DNGU is insoluble in water.[1][2] If you add aqueous base directly to the solid, it will not react; it will remain an explosive solid sitting in a base bath. It must be in solution.
- Controlled Hydrolysis:
 - Place the DMSO/DNGU solution in an ice bath (0-5°C). The reaction is exothermic.[2]
 - Slowly add 5M NaOH (aq) dropwise with stirring.
 - Ratio: Maintain a molar excess of base (at least 10:1 Base:DNGU).
 - Observation: The solution may turn yellow/orange (formation of intermediate complexes) and then fade.[2]
- Digestion:
 - Allow the mixture to stir at room temperature for 24 hours.
 - Validation: Verify no precipitate remains.[1][2]
- Neutralization & Disposal:
 - The resulting solution contains Glycoluril, Sodium Nitrate, and Sodium Nitrite.[1]
 - Adjust pH to ~7-9 using dilute Sulfuric Acid (H_2SO_4).[1][2] Caution: Do not acidify below pH 4, as Nitrous Acid (HNO_2) may form toxic NO_x fumes.[1][2]
 - Dispose of the liquid as Hazardous Waste (Oxidizer/Toxic).[2] Do not pour down the drain.

Hydrolysis Workflow Visualization



[Click to download full resolution via product page](#)

Figure 2: Chemical destruction workflow. The use of DMSO is critical for solubilization prior to hydrolysis.

Part 6: Emergency Contingencies

Spills (Solid)[1][2]

- Evacuate: Clear the immediate area (radius 10m).
- Isolate: Do not attempt to sweep dry powder.[1][2] Friction triggers detonation.[1][2]
- Saturate: Gently mist the spill with the Water/Ethanol mixture from a distance.[2]
- Collect: Once thoroughly wet, use conductive plastic scoops to transfer to a waste container. [1][2]

Spills (In Solution)

- Absorb: Use inert absorbents (Vermiculite or Diatomaceous Earth).[1][2]
- Avoid: Do NOT use paper towels or sawdust.[1][2] If the solvent evaporates, the nitro-compound dries on the combustible cellulose, creating a high-surface-area explosive (similar to Nitrocellulose).[1][2]

References

- Agrawal, J. P., & Hodgson, R. D. (2007).[1][2] Organic Chemistry of Explosives. Wiley.[1][2] (Source for DNGU synthesis and stability properties).
- U.S. Environmental Protection Agency (EPA). (2024).[1][2] RCRA Orientation Manual: Hazardous Waste Identification (D003 Reactivity). [\[Link\]](#)

- National Institutes of Health (NIH) - PubChem. (2024).[1][2] Compound Summary: **Dinitroglycoluril**. [\[Link\]\[1\]\[2\]](#)
- Akhavan, J. (2011).[1][2] The Chemistry of Explosives (3rd ed.).[2] Royal Society of Chemistry.[2] (Source for alkaline hydrolysis mechanisms of nitro-amines).[1][2][3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Dinitroglycoluril | C₄H₄N₆O₆ | CID 62101 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. Dinitroglycoluril - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 3. Comprehensive investigations of kinetics of alkaline hydrolysis of TNT (2,4,6-trinitrotoluene), DNT (2,4-dinitrotoluene), and DNAN (2,4-dinitroanisole) - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Dinitroglycoluril (DNGU) Proper Disposal Procedures]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b187610/docs#dinitroglycoluril-dngu-proper-disposal-procedures\]](https://www.benchchem.com/product/b187610/docs#dinitroglycoluril-dngu-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)